analytical methods for 1-n-Butylpiperazine dihydrochloride characterization

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Compound of Interest

Compound Name:	*1-n-Butylpiperazine dihydrochloride*
Cat. No.:	*B8429783*

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An Application Note on the Comprehensive Analytical Characterization of **1-n-Butylpiperazine Dihydrochloride**

Abstract

This guide provides a comprehensive suite of analytical methodologies for the definitive characterization of **1-n-Butylpiperazine Dihydrochloride**, a key chemical intermediate in pharmaceutical research and development. Addressing the needs of researchers, scientists, and quality control professionals, this document outlines detailed protocols for chromatographic, spectroscopic, and thermal analysis techniques. The narrative emphasizes the causality behind experimental choices, ensuring that each protocol is a self-validating system. Methodologies include High-Performance Liquid Chromatography (HPLC) for purity and quantification, Gas Chromatography-Mass Spectrometry (GC-MS) for impurity profiling, Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FT-IR) spectroscopy for structural elucidation, and Thermal Analysis (DSC/TGA) for assessing physical properties and stability. Each section integrates expert insights with authoritative references to deliver a robust and reliable analytical framework.

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Introduction: The Imperative for Rigorous Characterization

1-n-Butylpiperazine Dihydrochloride is a substituted piperazine derivative that serves as a versatile building block in the synthesis of complex molecules, including active pharmaceutical ingredients (APIs). The piperazine moiety is a common scaffold in medicinal chemistry, and its derivatives are explored for a wide range of therapeutic applications.[1] The purity, identity, and stability of this starting material are paramount, as impurities can carry through the synthetic process, impacting the safety and efficacy of the final product.

Therefore, a multi-technique analytical approach is not merely a procedural formality but a scientific necessity. This guide establishes a logical workflow for the complete characterization of **1-n-Butylpiperazine Dihydrochloride**, ensuring that researchers can proceed with confidence in the quality of their materials.

Foundational Physicochemical & Wet Chemistry Analysis

Before employing advanced instrumentation, foundational analysis provides critical baseline data. **1-n-Butylpiperazine Dihydrochloride** is a salt, making its properties distinct from its free-base form.

Table 1: Physicochemical Properties of 1-n-Butylpiperazine and its Dihydrochloride Salt

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Property	1-n-Butylpiperazine (Free Base)	1-n-Butylpiperazine Dihydrochloride	Rationale & Significance
Molecular Formula	$C_8H_{18}N_2$	$C_8H_{20}Cl_2N_2$	Confirms elemental composition.
Molecular Weight	142.25 g/mol [2]	215.16 g/mol [3]	Essential for all quantitative measurements and stoichiometric calculations.
Appearance	Colorless to light yellow liquid	White to off-white solid/crystals[1]	A primary visual check for gross contamination or degradation.
Solubility	Soluble in water and organic solvents	Freely soluble in water, sparingly soluble in ethanol[1]	Critical for selecting appropriate solvents for analysis and reactions.

Protocol 2.1: pH Determination

The pH of an aqueous solution is a fundamental indicator of the salt's integrity.

- Preparation: Prepare a 5% w/v solution of **1-n-Butylpiperazine Dihydrochloride** in deionized water.
- Calibration: Calibrate a pH meter using standard buffers (pH 4.0, 7.0, and 10.0).
- Measurement: Measure the pH of the prepared solution.
- Expected Outcome: The pH is expected to be in the acidic range, typically between 3.0 and 5.0, due to the hydrolysis of the dihydrochloride salt. A significant deviation could indicate the presence of basic or acidic impurities. The United States Pharmacopeia (USP) specifies a pH range of 3.0 to 3.4 for Piperazine Dihydrochloride, which can serve as a benchmark.[4]

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Protocol 2.2: Water Content by Karl Fischer Titration

As a hygroscopic salt, quantifying the water content is crucial for accurate weighing and stoichiometric calculations.

- Instrument Setup: Use a calibrated Karl Fischer titrator.
- Sample Preparation: Accurately weigh a suitable amount of the sample and introduce it into the titration vessel.
- Titration: Titrate with a standardized Karl Fischer reagent until the endpoint is reached.
- Causality: The dihydrochloride salt can readily absorb atmospheric moisture. The Karl Fischer method is specific for water and provides a highly accurate quantification, which is superior to loss-on-drying methods that might also detect residual solvents.

Chromatographic Methods: Purity and Impurity Profiling

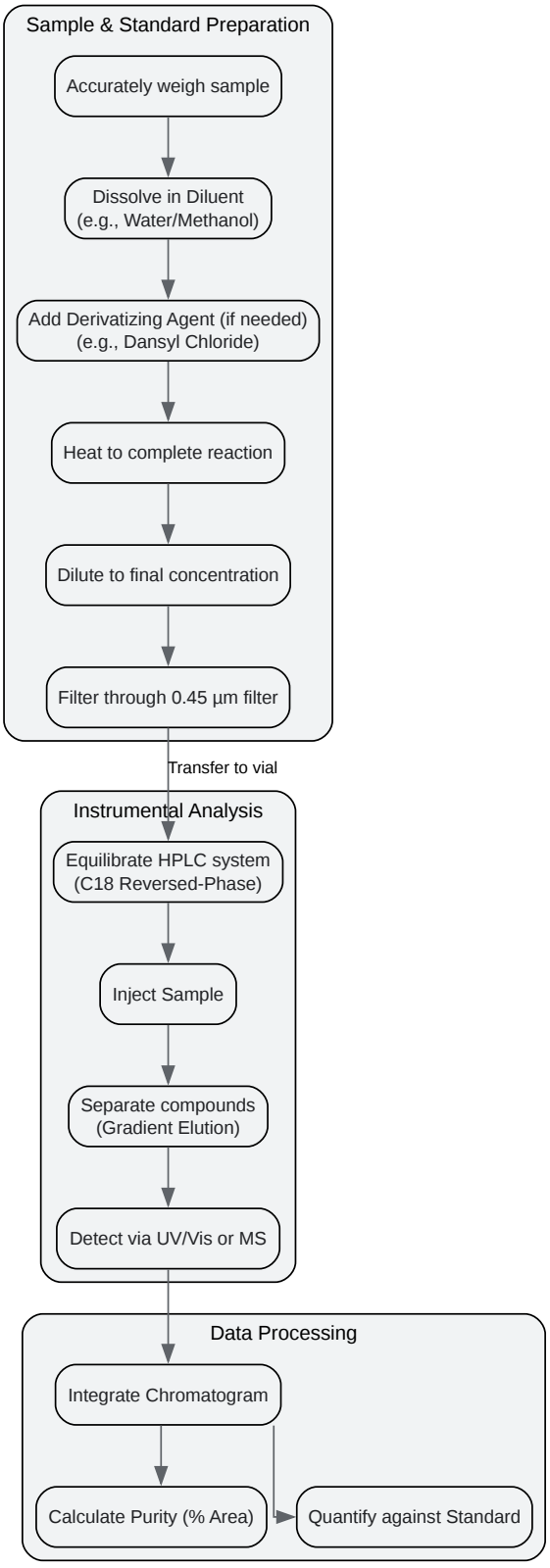
Chromatography is the cornerstone of purity assessment, separating the main component from related substances and degradation products.

High-Performance Liquid Chromatography (HPLC)

HPLC is the preferred method for quantifying purity and detecting non-volatile impurities. A significant challenge with simple aliphatic amines like 1-n-Butylpiperazine is their lack of a UV chromophore, making detection by standard UV-Vis detectors difficult.[5] To overcome this, two primary strategies are presented: derivatization for UV detection and direct analysis by mass spectrometry.

Workflow for HPLC Analysis

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Caption: HPLC sample preparation and analysis workflow.

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Protocol 3.1.1: HPLC with UV Detection via Pre-column Derivatization

This method introduces a chromophore to the molecule, enabling sensitive UV detection. Dansyl chloride is a classic derivatizing agent for primary and secondary amines.

- Reagent Preparation:
  - Derivatization Buffer: Prepare a 0.1 M sodium bicarbonate buffer, pH 9.5.
  - Dansyl Chloride Solution: Prepare a 5 mg/mL solution of dansyl chloride in acetonitrile. This solution is light-sensitive and should be prepared fresh.
- Sample/Standard Derivatization:
  - Accurately prepare a ~1 mg/mL stock solution of **1-n-Butylpiperazine Dihydrochloride** in the derivatization buffer.
  - In a vial, mix 100 µL of the sample/standard solution with 200 µL of the dansyl chloride solution.
  - Vortex and heat at 60 °C for 45 minutes in the dark.
  - Cool to room temperature and add 100 µL of a 2% methylamine solution to quench the excess dansyl chloride. Vortex and wait 10 minutes.
  - Dilute with mobile phase to a final concentration of ~50 µg/mL and filter before injection.
- Chromatographic Conditions:

Table 2: HPLC-UV (Post-Derivatization) Conditions

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Parameter	Condition	Rationale
Column	C18 Reversed-Phase (e.g., 4.6 x 150 mm, 5 µm)	Industry standard for robust separation of small molecules.
Mobile Phase A	0.1% Formic Acid in Water	Provides acidic pH to ensure good peak shape for amine derivatives.
Mobile Phase B	Acetonitrile	Common organic modifier for reversed-phase chromatography.
Gradient	50% to 95% B over 15 min, hold 5 min, return to 50% B	Ensures elution of the derivatized analyte and any late-eluting impurities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Ensures reproducible retention times.
Detection	UV at 254 nm or 340 nm	Wavelengths where the dansyl chromophore has strong absorbance.
Injection Vol.	10 µL	Standard volume for analytical HPLC.

Protocol 3.1.2: LC-MS for Direct Analysis

Liquid Chromatography-Mass Spectrometry (LC-MS) is a more direct and powerful alternative, as it does not require derivatization and provides mass information for peak identification.[5][6]

- Sample Preparation:
  - Prepare a ~1 mg/mL stock solution in a suitable diluent (e.g., 50:50 Methanol:Water).
  - Dilute to a final concentration of 1-10 µg/mL in the mobile phase.

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- Filter through a 0.45 µm filter.

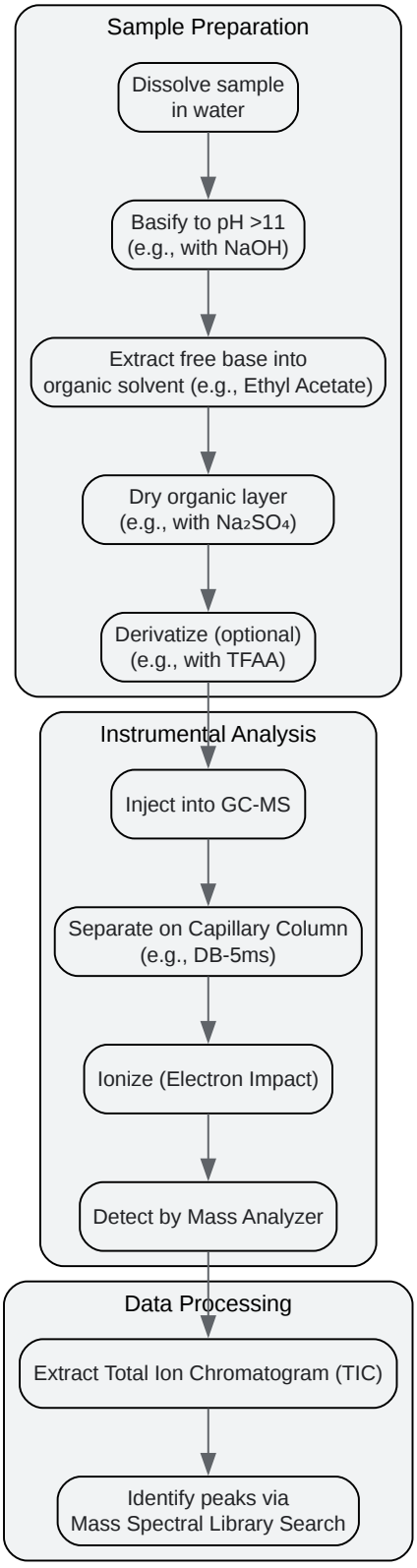
- Chromatographic & MS Conditions:
  - The HPLC conditions can be similar to those in Table 2.
  - Mass Spectrometer: Use an electrospray ionization (ESI) source in positive ion mode.
  - Detection: Monitor for the protonated molecular ion $[M+H]^+$ of the free base ($C_8H_{18}N_2$), which has an expected m/z of 143.15.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is ideal for identifying volatile and semi-volatile organic impurities that may be present from the synthesis, such as residual solvents or starting materials.[7][8] Since the dihydrochloride salt is non-volatile, the analysis requires conversion to the free base and often derivatization to improve chromatographic performance.[6]

Workflow for GC-MS Analysis

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Caption: GC-MS sample preparation and analysis workflow.

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Protocol 3.2.1: GC-MS Analysis of the Free Base

- Sample Preparation (Free Base Extraction):
  - Dissolve ~20 mg of the dihydrochloride salt in 5 mL of deionized water.
  - Adjust the pH to >11 with 1 M NaOH to form the free base.
  - Extract the aqueous layer three times with 10 mL of ethyl acetate.
  - Combine the organic layers and dry over anhydrous sodium sulfate.
  - Carefully evaporate the solvent to a small volume (~1 mL).
- Derivatization (Optional but Recommended):
  - To the concentrated extract, add 100 µL of a derivatizing agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) or Trifluoroacetic Anhydride (TFAA).
  - Heat at 70 °C for 30 minutes. This step improves peak shape and volatility.
- GC-MS Conditions:

Table 3: GC-MS Operating Conditions

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Parameter	Condition	Rationale
Column	DB-5ms or equivalent (30 m x 0.25 mm, 0.25 µm)	A robust, general-purpose column suitable for a wide range of analytes.[9]
Inlet Temp.	250 °C	Ensures rapid volatilization of the sample.
Carrier Gas	Helium, constant flow ~1.2 mL/min	Inert carrier gas standard for MS applications.
Oven Program	80 °C (hold 2 min), ramp to 280 °C at 15 °C/min, hold 5 min	A general-purpose temperature program to separate analytes of varying volatility.
Ion Source	Electron Impact (EI), 70 eV	Standard ionization energy, produces reproducible fragmentation patterns for library matching.
Mass Range	m/z 40-500	Covers the expected mass range of the analyte and potential impurities.

Spectroscopic Methods: Definitive Structural Elucidation

Spectroscopic techniques provide unambiguous confirmation of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for structural confirmation, providing detailed information about the carbon-hydrogen framework.[10]

Protocol 4.1.1: ^{1}H and ^{13}C NMR Analysis

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- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of a suitable deuterated solvent. Deuterium oxide (D_2O) is an excellent choice for the dihydrochloride salt. DMSO-d_6 can also be used.
- Acquisition: Acquire ^1H, ^{13}C, and, if necessary, 2D spectra (e.g., COSY, HSQC) on a 400 MHz or higher spectrometer.
- Data Interpretation:
  - ^1H NMR: Protons on the piperazine ring will appear as complex multiplets. The butyl group will show characteristic signals: a triplet for the terminal methyl group (~0.9 ppm), a sextet for the adjacent methylene group (~1.3-1.4 ppm), a quintet for the next methylene group (~1.5-1.6 ppm), and a triplet for the methylene group attached to the nitrogen (~2.5-3.0 ppm). The N-H protons may be broad or exchange with D_2O.
  - ^{13}C NMR: Expect four distinct signals for the butyl group and typically two signals for the piperazine ring carbons, unless ring dynamics cause further differentiation.

Table 4: Predicted NMR Chemical Shifts (in D_2O)

Assignment	^1H Chemical Shift (δ, ppm)	^{13}C Chemical Shift (δ, ppm)
Butyl -CH_3	~0.9 (triplet)	~13-14
Butyl -CH_2-	~1.3-1.4 (sextet)	~19-20
Butyl -CH_2-	~1.5-1.6 (quintet)	~28-29
Butyl N-CH_2-	~2.9-3.1 (triplet)	~57-58
Piperazine -CH_2-	~3.2-3.5 (multiplet)	~45-50

(Note: Predicted values are based on related structures and may vary slightly.)[2]

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR provides a molecular "fingerprint" and confirms the presence of key functional groups.

Protocol 4.2.1: FT-IR Analysis

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- Sample Preparation: Use Attenuated Total Reflectance (ATR) for direct analysis of the solid powder. Alternatively, prepare a potassium bromide (KBr) pellet by mixing ~1 mg of sample with ~100 mg of dry KBr and pressing into a transparent disk.
- Acquisition: Collect the spectrum from 4000 to 400 cm^{-1}.
- Data Interpretation: The spectrum of the dihydrochloride salt will be distinct from the free base. Look for characteristic absorption bands.

Table 5: Key FT-IR Absorption Bands

Wavenumber (cm^{-1})	Vibration	Significance
3200-2700 (broad)	N-H^+ Stretch	Characteristic of the secondary ammonium hydrochloride salt. [11]
2960-2850	C-H Stretch (aliphatic)	Confirms the presence of the butyl and piperazine alkyl backbone.[12]
~1600 & ~1470	N-H^+ Bend	Further evidence of the ammonium salt structure.
1150-1050	C-N Stretch	Corresponds to the carbon-nitrogen bonds in the molecule.

Thermal Analysis: Stability and Physical State

Thermal methods like DSC and TGA provide critical information on melting point, polymorphism, and thermal stability.

Protocol 5.0.1: DSC and TGA Analysis

- Sample Preparation: Accurately weigh 2-5 mg of the sample into an appropriate aluminum pan (open or pierced lid for TGA).

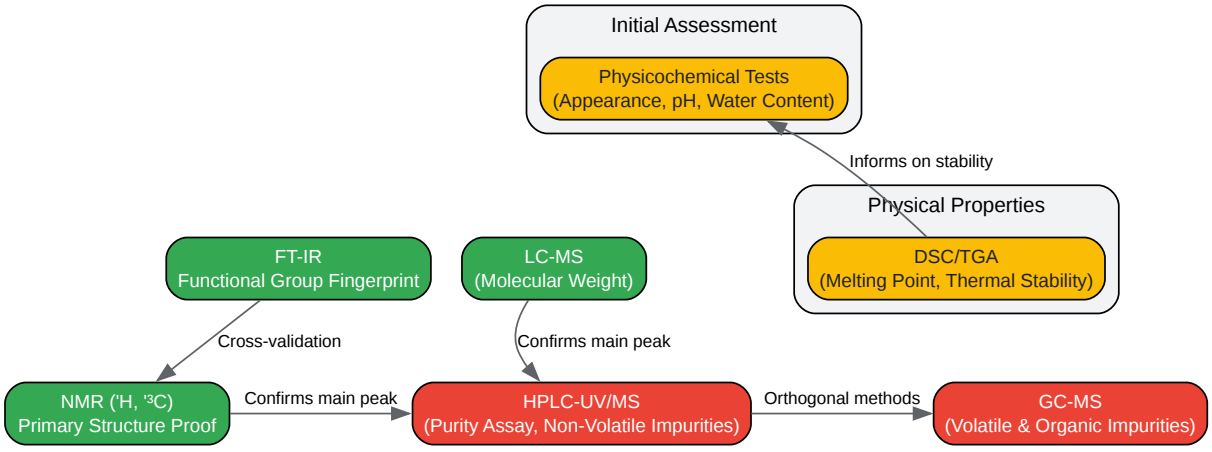
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- DSC Method: Heat the sample under a nitrogen atmosphere at a rate of 10 °C/min from ambient temperature to a point beyond its melting/decomposition. This will reveal the melting point (endothermic peak) and any polymorphic transitions.[13]

- TGA Method: Heat the sample under a nitrogen atmosphere at a rate of 10 °C/min from ambient to ~600 °C. This will show mass loss due to desolvation or decomposition, defining the thermal stability range.[14][15]

Integrated Analytical Strategy

No single technique is sufficient for full characterization. The logical integration of these methods provides a comprehensive quality profile.



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Caption: Integrated workflow for comprehensive characterization.

Conclusion

The analytical protocols detailed in this guide form a robust framework for the comprehensive characterization of **1-n-Butylpiperazine Dihydrochloride**. By integrating chromatographic,

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spectroscopic, and thermal techniques, researchers and quality control scientists can confidently ascertain the identity, purity, and stability of this important chemical building block. Adherence to these scientifically-grounded methods ensures data integrity and supports the development of safe and effective downstream products.

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